

# An In-depth Technical Guide to the Safe Handling of 3-Chloropropyltrimethoxysilane

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## Compound of Interest

Compound Name: 3-Chloropropyltrimethoxysilane

Cat. No.: B1208415

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Chloropropyltrimethoxysilane** (CAS No. 2530-87-2), a versatile organosilane coupling agent. Due to its chemical properties and reactivity, a thorough understanding of its hazards and the implementation of rigorous safety protocols are imperative for all personnel. This document outlines the toxicological profile, handling precautions, emergency procedures, and experimental methodologies relevant to the safe use of this compound in a laboratory and drug development setting.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Chloropropyltrimethoxysilane** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	2530-87-2	[1]
Molecular Formula	C6H15ClO3Si	[2]
Molecular Weight	198.72 g/mol	[2][3]
Appearance	Clear, colorless to pale yellow liquid	[1][4]
Boiling Point	195 - 196 °C	[5]
Melting Point	< -50 °C	[6]
Flash Point	57.8 °C (136 °F) - closed cup	[5]
Vapor Pressure	0.52 hPa at 25 °C	[6]
Water Solubility	Reacts with water	[7][8]

## Toxicological Data

**3-Chloropropyltrimethoxysilane** presents several toxicological hazards. Its primary mechanism of systemic toxicity is associated with its hydrolysis product, methanol.[8][9] The compound itself is irritating to the skin, eyes, and respiratory system.[2][5] Chronic exposure may lead to effects on the kidneys, liver, and bladder.[1][2][4]

Parameter	Route	Species	Value	Reference
LD50	Oral	Rat	5628 - 6170 µL/kg	[1][8]
LD50	Dermal	Rabbit	2830 µL/kg	[1][8]
LD50 (Dermal)	Rat	> 2000 mg/kg	[6]	

## Hazard Identification and Classification

This substance is classified as an irritant and a combustible liquid.[4][5]

- GHS Hazard Statements:
  - H315: Causes skin irritation.[10]
  - H319: Causes serious eye irritation.[10]
  - H335: May cause respiratory irritation.[10]
- Target Organs: Kidneys, liver, bladder, adrenal cortex, adrenal medulla.[2][4]
- Primary Hazards:
  - Irritating to eyes, respiratory system, and skin.[5]
  - Combustible liquid and vapor.[4]
  - Contact with water or moisture liberates methanol, which is toxic.[4][8]
  - Air and moisture sensitive.[4]

## Experimental Protocols

The toxicological data presented are typically generated using standardized testing guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD). Below are detailed summaries of the likely methodologies used for the key toxicological endpoints.

### Acute Dermal Toxicity (Representative OECD Guideline 402)

An acute dermal toxicity study for **3-Chloropropyltrimethoxysilane** was performed according to OECD TG 402.[6] This protocol is designed to assess the health hazards likely to arise from a short-term dermal exposure.[11]

- Test Animals: The study typically uses healthy, young adult albino rats.[12][13] Groups of animals of a single sex are used in a stepwise procedure.[11]

- **Dose Preparation and Application:** The test substance is applied undiluted. A limit test is often performed first at a dose of 2000 mg/kg body weight.[6] The substance is applied evenly over a shaved area of approximately 10% of the body surface.[13] The area is then covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period. [13]
- **Observation Period:** Animals are observed for mortality, signs of toxicity (changes in skin, fur, eyes, respiratory, circulatory, and central nervous systems), and changes in body weight for at least 14 days after application.[11][13]
- **Pathology:** At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed on all animals (including those that died during the test).[11][13]

## Acute Oral Toxicity (Representative OECD Guideline 401/420)

This test provides information on health hazards from a single, short-term oral exposure.[14]

- **Test Animals:** Healthy, young adult rodents (typically rats) are used. Animals are fasted prior to dosing.[14]
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube.[14] If a non-aqueous vehicle is used, its toxic characteristics must be known. [14] The volume administered should not exceed 1 ml/100 g body weight for non-aqueous solutions.[14]
- **Observation Period:** Animals are observed for at least 14 days.[14] Observations focus on tremors, convulsions, salivation, diarrhea, lethargy, sleep, and coma.[14] Body weight is recorded weekly.[14]
- **Pathology:** All animals are subjected to a gross necropsy at the end of the study, and any pathological changes are recorded.[14]

## Skin and Eye Irritation (Representative OECD Guidelines 404 & 405)

These tests evaluate the potential for a substance to cause skin and eye irritation or corrosion.

- Skin Irritation (OECD 404): The substance (0.5 g) is applied to a small patch of shaved skin (approx. 6 cm<sup>2</sup>) on an albino rabbit for a 4-hour exposure period.[15] The skin is then observed for erythema (redness) and edema (swelling) at specified intervals over 14 days. [15] The severity of the lesions and their reversibility are evaluated.[4][15]
- Eye Irritation (OECD 405): A single dose of the test substance is applied into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.[16] The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, and conjunctival redness and swelling.[16] The use of analgesics to minimize animal distress is recommended.[7]

## Safety and Handling Precautions

Strict adherence to the following precautions is mandatory to ensure personnel safety.

### Engineering Controls

- Ventilation: Always handle **3-Chloropropyltrimethoxysilane** in a certified chemical fume hood to control vapor exposure.[4] Use explosion-proof ventilation equipment.[4]
- Safety Equipment: An emergency eyewash station and a safety shower must be readily accessible in the immediate work area.[7]

### Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield that meet appropriate government standards (e.g., OSHA 29 CFR 1910.133 or European Standard EN166).[4]
- Skin Protection:
  - Gloves: Wear compatible chemical-resistant gloves (e.g., Neoprene or nitrile rubber).[7]
  - Clothing: Wear appropriate protective clothing, such as a flame-resistant lab coat and full-length pants, to prevent skin exposure.[4][15]
- Respiratory Protection: If working outside a fume hood or if exposure limits may be exceeded, a NIOSH-approved respirator with an organic vapor/acid gas cartridge is required.

[7] A full respiratory protection program, including fit testing, must be implemented.[4]

## Handling and Storage

- Handling:
  - Wash hands thoroughly after handling.[4]
  - Avoid contact with eyes, skin, and clothing.[4]
  - Avoid breathing vapor or mist.[4]
  - Handle under an inert atmosphere (e.g., nitrogen) as the material is air and moisture sensitive.[4][5]
  - Keep away from heat, sparks, and open flames.[4]
  - Ground and bond all containers and receiving equipment to prevent static discharge.[17]
- Storage:
  - Store in a tightly closed container in a cool, dry, well-ventilated area.[4]
  - Store protected from moisture and air.[4]
  - Keep away from incompatible substances such as strong oxidizing agents, acids, and water.[5][7]

## Emergency Procedures

### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][7]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[4][7]

- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[4]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]
- Note to Physician: This product reacts with water to form methanol. Treatment should be based on managing methanol poisoning, considering blood methanol levels and acid-base balance.[7]

## Accidental Release Measures

- Evacuation: Evacuate unnecessary personnel from the area.
- Control Ignition Sources: Remove all sources of ignition (sparks, flames, hot surfaces).[4]
- Ventilation: Ensure adequate ventilation.
- Containment: Absorb the spill with inert material (e.g., vermiculite, sand, or earth).[4] Do not use combustible materials.
- Cleanup: Using non-sparking tools, collect the absorbed material and place it in a suitable, closed container for disposal.[7]
- Decontamination: Wash the spill site after material pickup is complete.[5]

## Fire Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[4][7] Use water spray to cool fire-exposed containers.[4]
- Specific Hazards: The substance is a combustible liquid. Vapors are heavier than air and can travel to an ignition source.[4] During a fire, irritating and highly toxic gases (e.g., hydrogen chloride, carbon monoxide) may be generated.[4][5] Containers may explode when heated. [4]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[4]

## Disposal Considerations

Chemical waste must be disposed of in accordance with federal, state, and local environmental regulations. Contact a licensed professional waste disposal service. This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[5]

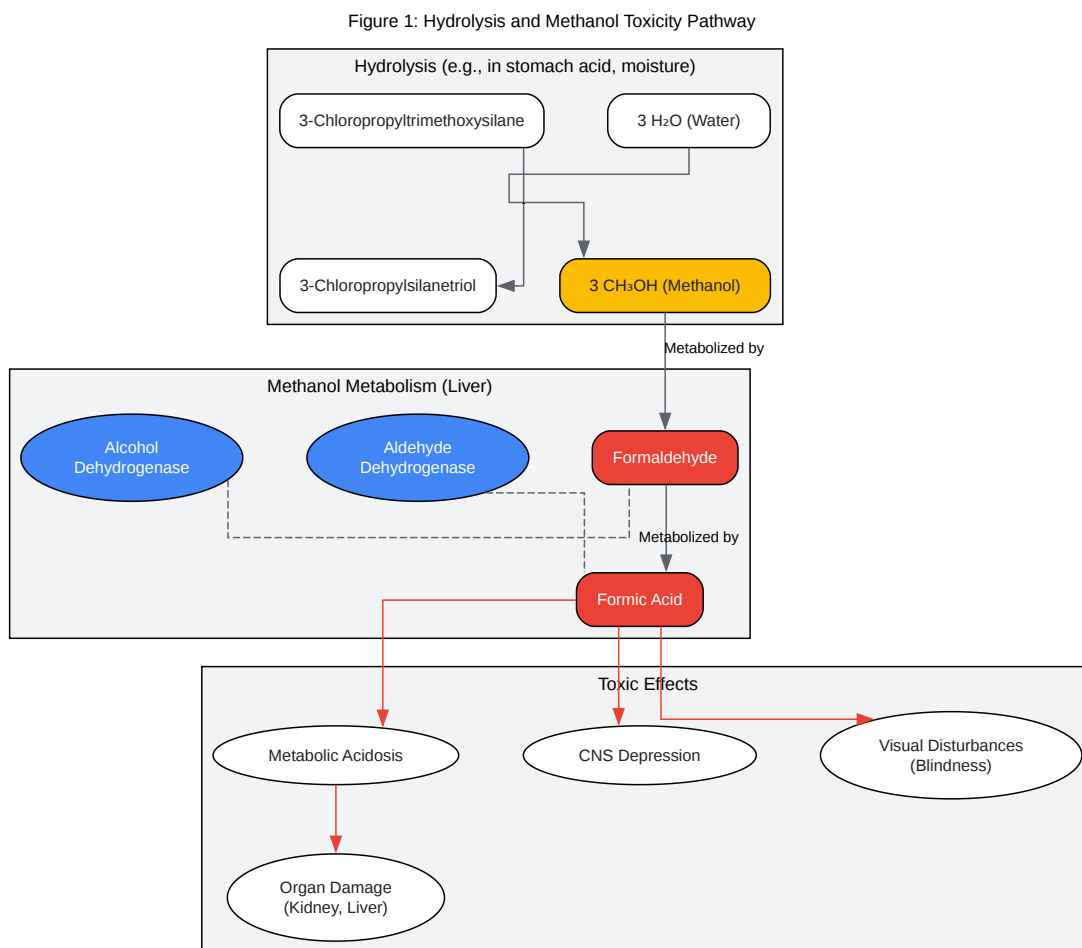
## Visual Guides and Workflows

### Hydrolysis and Toxicity Pathway

The primary systemic toxicity concern with **3-Chloropropyltrimethoxysilane** is its rapid hydrolysis in the presence of water to form 3-chloropropylsilanetriol and methanol.[6][9]

Methanol is then metabolized in the liver, leading to the formation of toxic metabolites that can cause metabolic acidosis and cellular damage.[7]





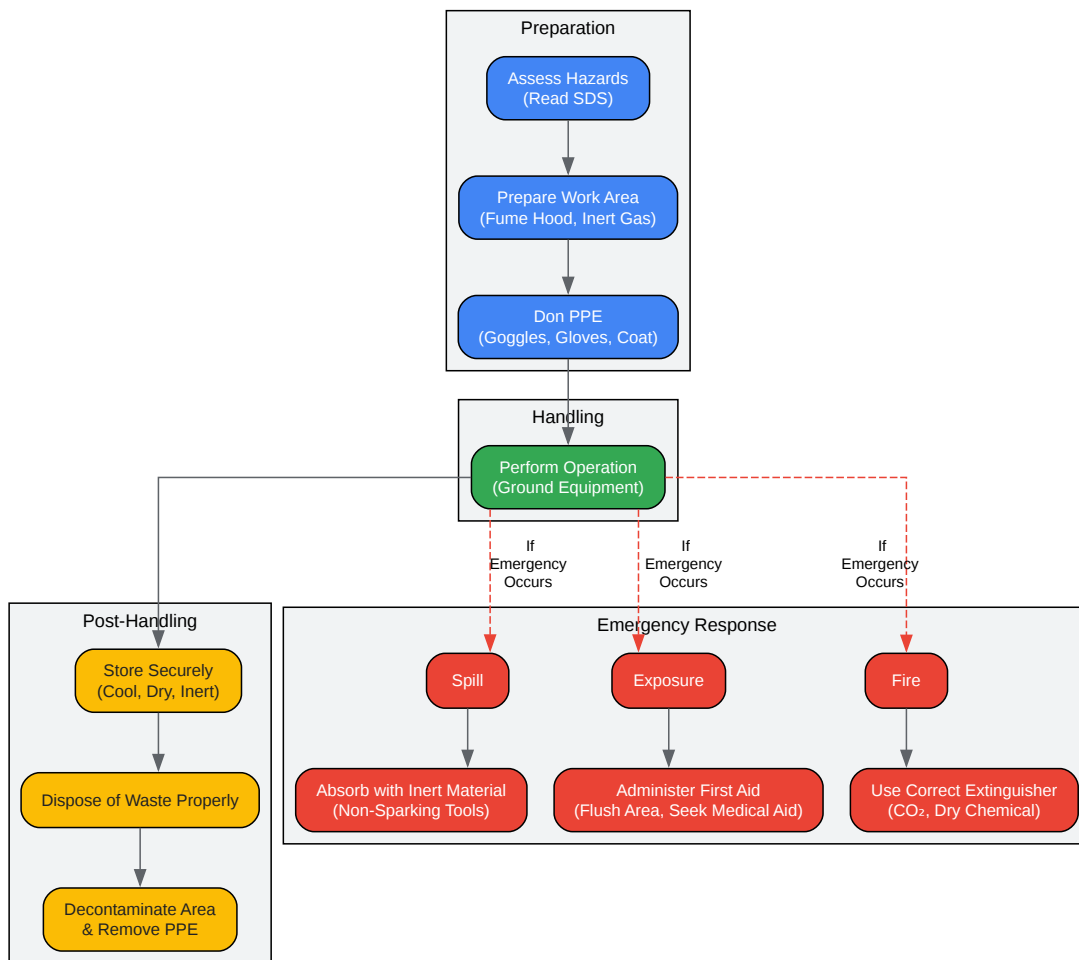
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Caption: Figure 1: Hydrolysis and Methanol Toxicity Pathway

## Safe Handling and Emergency Workflow

This diagram outlines the logical flow for safely handling **3-Chloropropyltrimethoxysilane**, from preparation to emergency response.

Figure 2: Safe Handling and Emergency Workflow



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Caption: Figure 2: Safe Handling and Emergency Workflow

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